

# An In-depth Technical Guide on 6-Methoxypyrazine-2-carboxylic acid

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## Compound of Interest

**Compound Name:** 6-Methoxypyrazine-2-carboxylic acid

**Cat. No.:** B183360

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This technical guide provides essential physicochemical data for **6-Methoxypyrazine-2-carboxylic acid**, a heterocyclic compound of interest in various research and development applications. The following sections detail its core molecular properties and illustrate the fundamental relationship between its nomenclature and chemical characteristics.

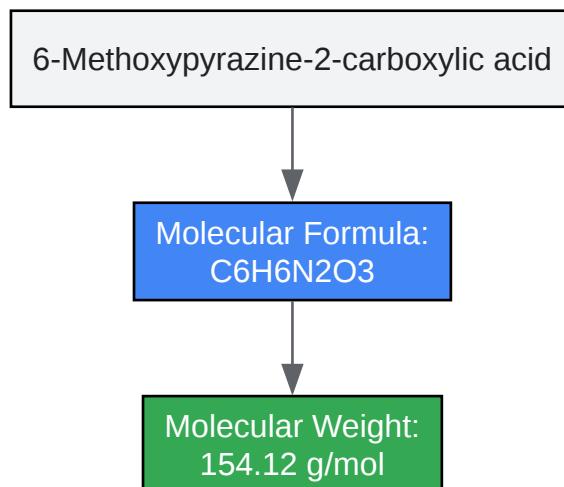
## Core Molecular Data

The fundamental molecular attributes of **6-Methoxypyrazine-2-carboxylic acid** are summarized below. This data is critical for stoichiometric calculations, analytical method development, and chemical synthesis.

Parameter	Value
Molecular Formula	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	154.12 g/mol <a href="#">[2]</a> <a href="#">[3]</a>
Alternate Molecular Weight	154.125 g/mol <a href="#">[1]</a> , 154.13 g/mol

## Logical Relationship of Chemical Properties

The chemical identity of a compound is established through its name, which corresponds to a unique molecular formula and a calculated molecular weight. The diagram below illustrates this direct, hierarchical relationship for **6-Methoxypyrazine-2-carboxylic acid**.



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Caption: Relationship between compound name, formula, and molecular weight.

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## References

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